

Personal protective equipment for handling Lumacaftor-d4

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Compound of Interest

Compound Name: Lumacaftor-d4

Cat. No.: B12402864

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Essential Safety and Handling Guide for Lumacaftor-d4

This guide provides immediate safety and logistical information for researchers, scientists, and drug development professionals handling **Lumacaftor-d4**. The following procedures are based on the safety data sheet (SDS) for the parent compound, Lumacaftor, and general best practices for handling chemical compounds in a laboratory setting. Always consult the specific SDS provided by your supplier for **Lumacaftor-d4** and adhere to your institution's safety protocols.

Hazard Identification and Precautionary Statements

Lumacaftor is classified as harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2]} It is crucial to handle **Lumacaftor-d4** with care to avoid exposure.

Signal Word: Warning^[1]

Hazard Statements:^{[1][2]}

- H302: Harmful if swallowed.
- H315: Causes skin irritation.

- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:[1][3]

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash hands thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate level of PPE required. The following table summarizes the recommended PPE for handling **Lumacaftor-d4**.

PPE Category	Recommended Equipment	Specifications
Eye and Face Protection	Safety goggles with side-shields or face shield	Must meet appropriate government standards such as NIOSH (US) or EN 166 (EU).
Hand Protection	Protective gloves	Chemical-resistant gloves (e.g., nitrile, neoprene). Inspect gloves prior to use.
Skin and Body Protection	Impervious clothing, Lab coat	Long-sleeved lab coat. Additional protective clothing may be required based on the scale of work.
Respiratory Protection	Suitable respirator	Use a NIOSH-approved respirator or equivalent if ventilation is inadequate or for spill cleanup.

Safe Handling and Storage

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[2\]](#)[\[4\]](#)
- Avoid contact with eyes, skin, and clothing.[\[4\]](#)
- Avoid inhalation of dust or fumes.[\[4\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[4\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[1\]](#)
- Remove contaminated clothing and wash before reuse.[\[4\]](#)

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.
- Recommended storage temperature is typically -20°C for long-term stability. Always check the supplier's recommendation.
- Keep away from incompatible materials such as strong acids/alkalis and strong oxidizing/reducing agents.[\[1\]](#)

Spill and Disposal Procedures

Spill Response:

- Evacuate: Evacuate personnel from the immediate spill area.
- Ventilate: Ensure adequate ventilation.
- Contain: Use personal protective equipment.[\[1\]](#) Prevent further leakage or spillage if safe to do so.[\[1\]](#)
- Absorb: Absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a suitable container for disposal.

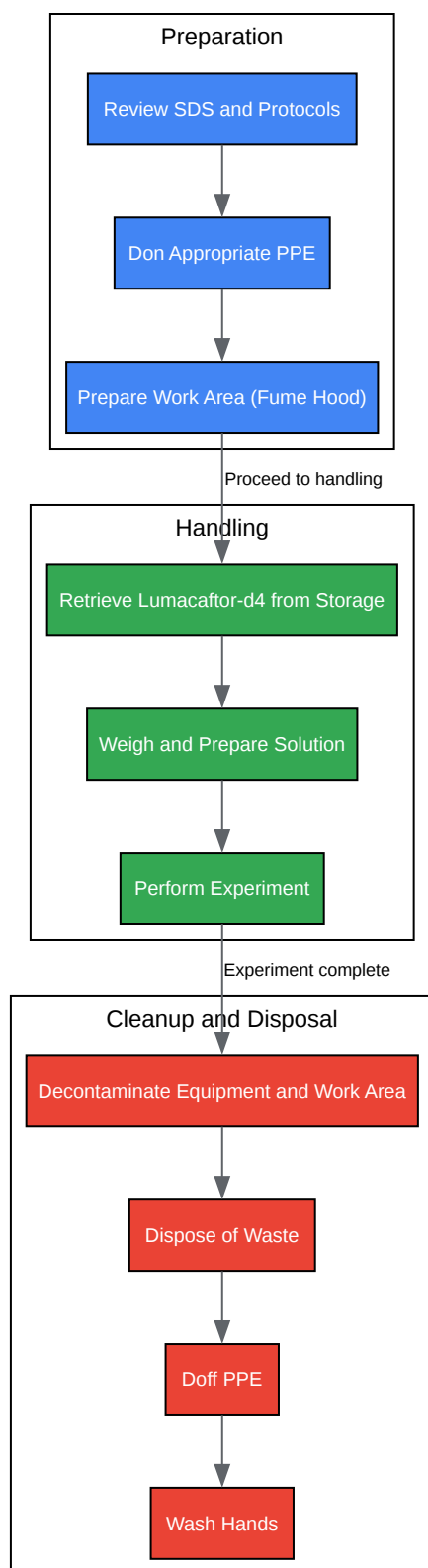
- Clean: Decontaminate the spill area with a suitable solvent (e.g., ethanol) and then wash with soap and water.
- Dispose: Dispose of contaminated material according to institutional and local regulations.^[1]

Waste Disposal:

- Dispose of waste material in accordance with federal, state, and local environmental regulations.
- Do not allow the product to enter drains or watercourses.^[1]
- Contaminated packaging should be treated as the product itself.

Experimental Workflow: Safe Handling of Lumacaftor-d4

The following diagram outlines the procedural workflow for the safe handling of **Lumacaftor-d4** in a laboratory setting.



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Procedural workflow for handling **Lumacaftor-d4**.

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